

Application Note: Preparation of CRT0105950 Stock Solution in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: CRT0105950

Cat. No.: B606816

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Audience: This document is intended for researchers, scientists, and drug development professionals working with the LIMK inhibitor **CRT0105950**.

Introduction: **CRT0105950** is a highly potent and selective small molecule inhibitor of LIM domain kinase 1 (LIMK1) and LIM domain kinase 2 (LIMK2), with IC₅₀ values of 0.3 nM and 1 nM, respectively.[1] By inhibiting LIMK, **CRT0105950** prevents the phosphorylation of cofilin, a key regulator of actin cytoskeletal dynamics.[2][3] This mechanism disrupts microtubule organization and has shown efficacy in impairing tumor cell proliferation and invasion, making it a valuable tool in cancer research.[3][4]

Accurate and consistent preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **CRT0105950** stock solutions using DMSO as the solvent.

Data Summary

Quantitative data for **CRT0105950** is summarized in the tables below for easy reference.

Table 1: Physicochemical Properties of **CRT0105950**

Property	Value	Reference
Molecular Weight	393.89 g/mol	[1]
Molecular Formula	C ₂₁ H ₁₆ ClN ₃ OS	[1]
CAS Number	1661845-86-8	[1]

| Appearance | Light yellow to yellow solid powder |[1] |

Table 2: Solubility of **CRT0105950**

Solvent	Maximum Concentration	Notes	Reference
DMSO	250 mg/mL (approx. 635 mM)	Ultrasonic assistance may be required. Use newly opened, anhydrous DMSO for best results.	[1][5]
DMSO	39.39 mg/mL (100 mM)		

| Ethanol | 19.69 mg/mL (50 mM) | | |

Table 3: Recommended Storage Conditions

Format	Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[1][5]
	4°C	2 years	[1][5]
Stock Solution in DMSO	-80°C	6 months	[1][5]
	-20°C	1 month	[1][5]

Note: To ensure efficacy, avoid repeated freeze-thaw cycles of the stock solution.[6]

Table 4: Molarity Guide for Preparing **CRT0105950** Stock Solutions in DMSO

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.539 mL	12.694 mL	25.388 mL
10 mM	253.9 µL	1.270 mL	2.539 mL
50 mM	50.8 µL	253.9 µL	507.8 µL
100 mM	25.4 µL	127.0 µL	253.9 µL

Calculations are based on a molecular weight of 393.89 g/mol .

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

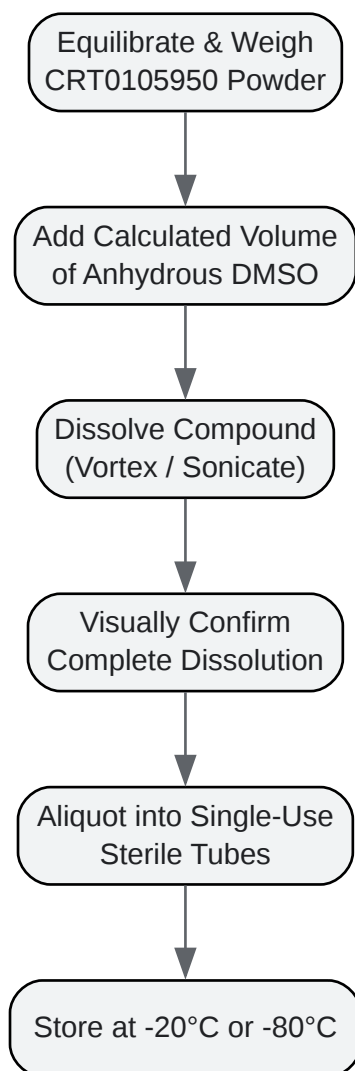
This protocol describes the preparation of a high-concentration primary stock solution.

Materials and Equipment:

- **CRT0105950** solid powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, RNase/DNase-free microcentrifuge tubes (amber or covered in foil)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath sonicator

Procedure:

- **Pre-Weighing:** Before opening, allow the vial of **CRT0105950** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- **Weighing:** Carefully weigh the desired amount of **CRT0105950** powder (e.g., 5 mg) and place it in a sterile microcentrifuge tube.
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube. For 5 mg of powder to make a 100 mM solution, add 127.0 μ L of DMSO (refer to Table 4).
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (If Necessary):** If the compound does not fully dissolve, place the tube in a water bath sonicator for 5-10 minutes.^[1] Gentle warming to 37°C can also aid in solubilization.^[7] Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1]^[5]



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Caption: Workflow for preparing **CRT0105950** DMSO stock solution.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the high-concentration DMSO stock for use in typical in vitro experiments.

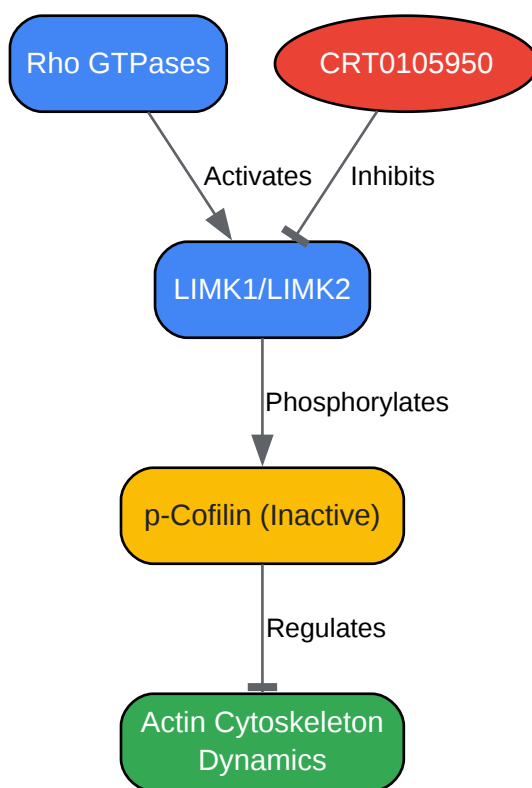
Procedure:

- Thaw Stock: Remove one aliquot of the 100 mM **CRT0105950** stock solution from the freezer and thaw it completely at room temperature.

- **Serial Dilution:** It is recommended to perform serial dilutions to achieve the final desired concentration. Direct dilution of a high-concentration stock into a large volume of aqueous medium can cause the compound to precipitate.
- **Example Dilution (for a final concentration of 10 μ M):**
 - Prepare an intermediate dilution by adding 2 μ L of the 100 mM stock to 198 μ L of sterile DMSO or cell culture medium to get a 1 mM solution.
 - Add 10 μ L of the 1 mM intermediate solution to 990 μ L of cell culture medium to achieve a final concentration of 10 μ M.
- **DMSO Concentration:** Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.^[6]
- **Vehicle Control:** Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples to account for any effects of the solvent on the cells.^[6]
- **Use Immediately:** It is best practice to prepare fresh working solutions for each experiment from the frozen stock.

Mechanism of Action

CRT0105950 exerts its biological effects by inhibiting LIMK1 and LIMK2. This prevents the phosphorylation and subsequent inactivation of cofilin, leading to increased cofilin activity. Active cofilin promotes the depolymerization of actin filaments, thereby altering the dynamics of the actin cytoskeleton, which is crucial for cell motility, invasion, and division.



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Caption: Simplified signaling pathway of **CRT0105950** action.

Safety and Handling: **CRT0105950** is for research use only.[1] Standard laboratory safety precautions should be taken. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For full safety information, consult the product's Safety Data Sheet (SDS).

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